Mesdopetam's Role in Modulating Dopamine Signaling Pathways: A Technical Guide

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Compound of Interest

Compound Name:	*Mesdopetam*
CAS No.:	*1403894-72-3*
Cat. No.:	*B608974*

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Audience: Researchers, scientists, and drug development professionals.

Core Content: This document provides an in-depth technical overview of **mesdopetam** (IRL790), a novel dopamine D3 receptor antagonist. It details the compound's molecular pharmacology, mechanism of action, and the experimental methodologies used to characterize its effects on dopamine signaling.

Introduction

Mesdopetam (IRL790) is a selective dopamine D3 receptor antagonist developed for the treatment of motor and psychiatric complications associated with Parkinson's disease (PD), particularly levodopa-induced dyskinesia (LIDs) and psychosis.[1][2][3] Unlike conventional dopamine antagonists, **mesdopetam** was designed based on agonist-like structural motifs, resulting in unique psychomotor stabilizing properties.[4] It modulates aberrant dopamine signaling that contributes to movement disorders, without significantly impacting normal motor function.[5] The World Health Organization (WHO) has recognized its unique mechanism by assigning it the new International Nonproprietary Name (INN) "**mesdopetam**".

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Molecular Pharmacology and Binding Profile

Mesdopetam exhibits a distinct binding profile, with a notable preference for the dopamine D3 receptor over the D2 receptor. This selectivity is crucial to its therapeutic action, as D3 receptors are implicated in the pathophysiology of LIDs.

Quantitative Binding Affinity Data

The binding affinities of **mesdopetam** for various receptors have been determined through in vitro radioligand binding assays. The data highlights its 6- to 8-fold selectivity for the D3 receptor over the D2 receptor.

Receptor Target	Ligand/Assay	Binding Affinity (Ki)	Reference
Human Dopamine D3	Recombinant	90 nM	
Human Dopamine D2	Recombinant	540 - 750 nM	
Human Sigma σ1	Not Specified	870 nM	
Human Serotonin 5-HT1A	Not Specified	Some Affinity	
Human Serotonin 5-HT2A	Not Specified	Some Affinity	

Experimental Protocol: Radioligand Competition Binding Assay

This protocol outlines the general methodology used to determine the binding affinity (Ki) of a test compound like **mesdopetam**.

- Objective: To determine the concentration of a test compound that inhibits 50% of a specific radioligand binding to a target receptor (IC50), which is then used to calculate the binding affinity constant (Ki).

- Materials & Reagents:

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- Cell Membranes: CHO or HEK293 cells stably expressing the human dopamine receptor subtype of interest (e.g., D3 or D2).
- Radioligand: A high-affinity ligand for the target receptor labeled with a radioisotope, such as [^{3}H]-Spiperone.
- Test Compound: **Mesdopetam**, prepared in serial dilutions.
- Non-specific Agent: A high concentration of an unlabeled ligand (e.g., 10 µM Haloperidol or Butaclamol) to determine non-specific binding.
- Assay Buffer: e.g., 50 mM Tris-HCl, 120 mM NaCl, 5 mM $MgCl_2$, pH 7.4.
- Filtration System: A cell harvester to separate bound from free radioligand.
- Scintillation Counter: To measure radioactivity.

- Procedure:
  - Assay Setup: The assay is performed in a 96-well plate.
  - Incubation: Three types of wells are prepared:
    - Total Binding: Contains cell membranes, radioligand, and assay buffer.
    - Non-specific Binding (NSB): Contains cell membranes, radioligand, and a high concentration of the non-specific agent.
    - Competition Binding: Contains cell membranes, radioligand, and varying concentrations of the test compound (**mesdopetam**).
  - The plate is incubated (e.g., 60 minutes at room temperature) to allow binding to reach equilibrium.
  - Filtration: The contents of each well are rapidly filtered through glass fiber filters using a cell harvester. This separates the membrane-bound radioligand from the unbound radioligand. The filters are then washed with ice-cold assay buffer.

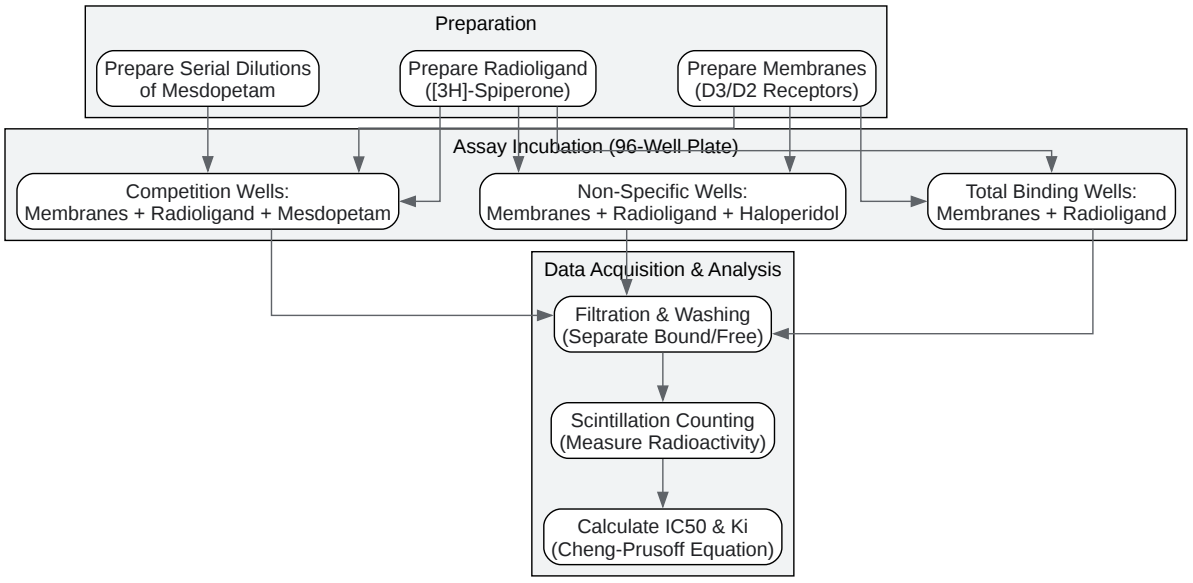
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- Counting: The filters are placed in scintillation vials with scintillation fluid, and the radioactivity is measured using a liquid scintillation counter.

- Data Analysis:
  - Specific Binding Calculation: Specific Binding = Total Binding - Non-specific Binding.
  - IC50 Determination: The percentage of specific binding is plotted against the log concentration of the test compound. A sigmoidal curve is fitted to the data using non-linear regression to determine the IC50 value.
  - Ki Calculation: The Ki value is calculated from the IC50 using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Visualization: Radioligand Binding Assay Workflow

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Workflow for a Radioligand Competition Binding Assay.

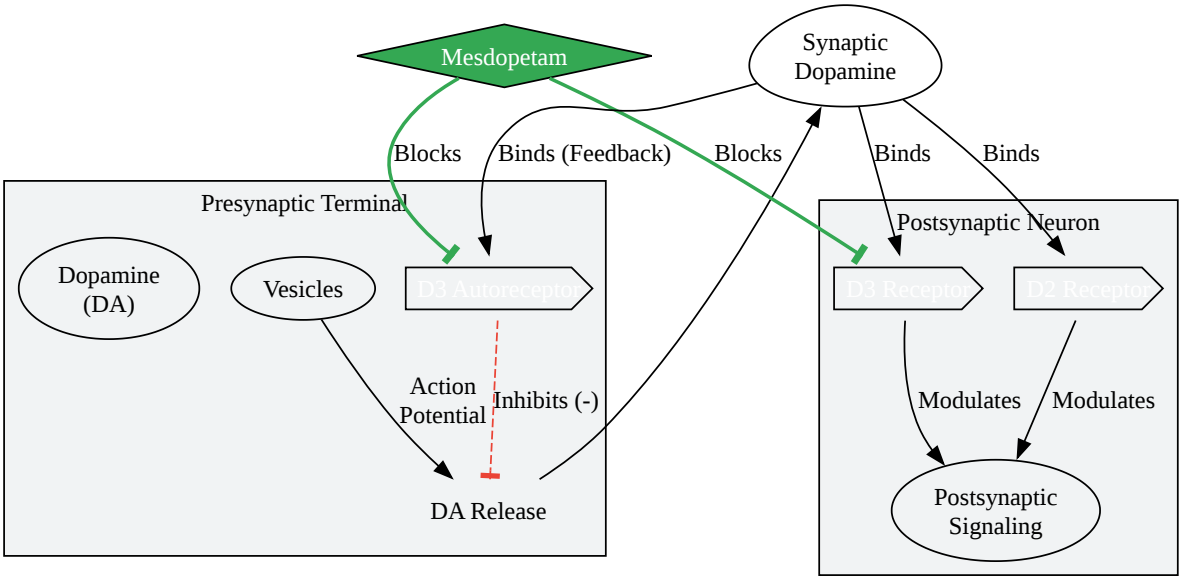
Mechanism of Action in Dopamine Signaling

Dopamine D2-like receptors (D2, D3, D4) are G protein-coupled receptors that inhibit adenylyl cyclase. D3 receptors are expressed both pre-synaptically as autoreceptors on dopamine neurons and post-synaptically in brain regions like the nucleus accumbens and striatum. In conditions like PD with chronic levodopa treatment, D3 receptor expression is often upregulated, contributing to aberrant signaling and LIDs.

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Mesdopetam's primary mechanism involves the antagonism of D3 autoreceptors. By blocking these inhibitory presynaptic receptors, **mesdopetam** disinhibits dopamine release, leading to a stabilization of dopamine neurotransmission in key brain circuits. This action is thought to normalize the pathological signaling that underlies dyskinesia and psychosis without compromising the anti-parkinsonian effects of levodopa.

Visualization: **Mesdopetam**'s Action at the Dopaminergic Synapse```dot



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Experimental workflow for the 6-OHDA rat model of LIDs.

In Vivo Microdialysis

This technique allows for the measurement of extracellular neurotransmitter levels in specific brain regions of awake, freely moving animals.

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- Objective: To measure the effect of **mesdopetam** on dopamine release in brain regions such as the striatum or prefrontal cortex.
- Experimental Protocol:
  - Probe Implantation: A microdialysis probe is stereotaxically implanted into the target brain region of a rat or mouse.
  - Perfusion: The probe, which has a semipermeable membrane at its tip, is continuously perfused with artificial cerebrospinal fluid (aCSF) at a slow, constant flow rate (e.g., <3 µl/min).
  - Sampling: Neurotransmitters (like dopamine) in the extracellular space diffuse across the membrane and into the aCSF. This fluid (the dialysate) is collected in small fractions at regular intervals.
  - Drug Administration: After a stable baseline of dopamine is established, **mesdopetam** is administered (systemically or locally through the probe).
  - Analysis: The concentration of dopamine and its metabolites in the dialysate samples is quantified using high-performance liquid chromatography (HPLC) with electrochemical detection.
- Expected Outcome: Based on its D3 autoreceptor antagonist mechanism, **mesdopetam** is expected to increase extracellular dopamine levels in terminal regions of dopamine pathways.

Whole-Cell Patch-Clamp Electrophysiology

This technique is used to record the electrical activity of individual neurons, providing insights into how a drug affects neuronal firing and synaptic properties.

- Objective: To determine how **mesdopetam** modulates the intrinsic firing properties of dopamine neurons in the substantia nigra pars compacta (SNc) or ventral tegmental area (VTA).
- Experimental Protocol:

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- Slice Preparation: The brain is rapidly extracted and placed in ice-cold, oxygenated cutting solution. Thin (e.g., 250-300 µm) brain slices containing the SNc or VTA are prepared using a vibratome.
- Recording: Slices are transferred to a recording chamber and continuously perfused with warm, oxygenated aCSF.
- Cell Identification: Dopamine neurons are visually identified using infrared differential interference contrast (IR-DIC) microscopy. They are typically larger and have a characteristic shape.
- Patching: A glass micropipette with a very fine tip, filled with an internal solution mimicking the cell's cytoplasm, is carefully guided to the surface of a neuron. Gentle suction is applied to form a high-resistance "giga-seal" between the pipette and the cell membrane. A further pulse of suction ruptures the membrane patch, allowing electrical access to the cell's interior ("whole-cell" configuration).
- Data Acquisition: The neuron's membrane potential and currents are recorded. In current-clamp mode, the firing rate and pattern can be measured. In voltage-clamp mode, specific synaptic currents can be isolated.
- Drug Application: After recording a stable baseline, **mesdopetam** is added to the perfusion bath to observe its effects on neuronal activity.

- Expected Outcome: By blocking D2/D3 autoreceptors on the soma and dendrites of dopamine neurons, **mesdopetam** would be expected to increase their firing rate.

Clinical Development and Human Pharmacology

Mesdopetam has undergone several clinical trials to evaluate its safety, tolerability, pharmacokinetics, and efficacy in healthy volunteers and patients with Parkinson's disease.

Summary of Clinical Trial Findings

Phase I and II studies have demonstrated that **mesdopetam** is generally safe and well-tolerated. Efficacy data from Phase II trials suggest a dose-dependent antidyskinetic effect.

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Trial Phase	Population	Key Objectives	Selected Outcomes	Reference
Phase I	Healthy Male Volunteers	Safety, Tolerability, Pharmacokinetics (PK)	Well-tolerated up to 120 mg single dose and 80 mg multiple doses. Rapid absorption, dose-linear PK, half-life ~7 hours, supporting twice-daily dosing.	
Phase IIa	PD Patients with LIDs	Proof-of-Concept, Efficacy	Dose-dependent increase in "Good ON-time" (time without troublesome dyskinesia). The 7.5 mg twice-daily dose showed a significant increase of 5.6 hours vs 1 hour for placebo.	
Phase IIb	PD Patients with LIDs	Dose-Finding, Efficacy, Safety	Primary endpoint (change in "Good ON-time") was not met. However, statistically significant and clinically meaningful improvements were seen in the	

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	secondary endpoint UDysRS (Unified Dyskinesia Rating Scale) at 2.5 mg and 7.5 mg doses. The 7.5 mg dose was identified for Phase III.

Experimental Protocol: Phase I First-in-Human (FIH) Study

This protocol describes a typical randomized, double-blind, placebo-controlled study to assess a new drug in healthy volunteers.

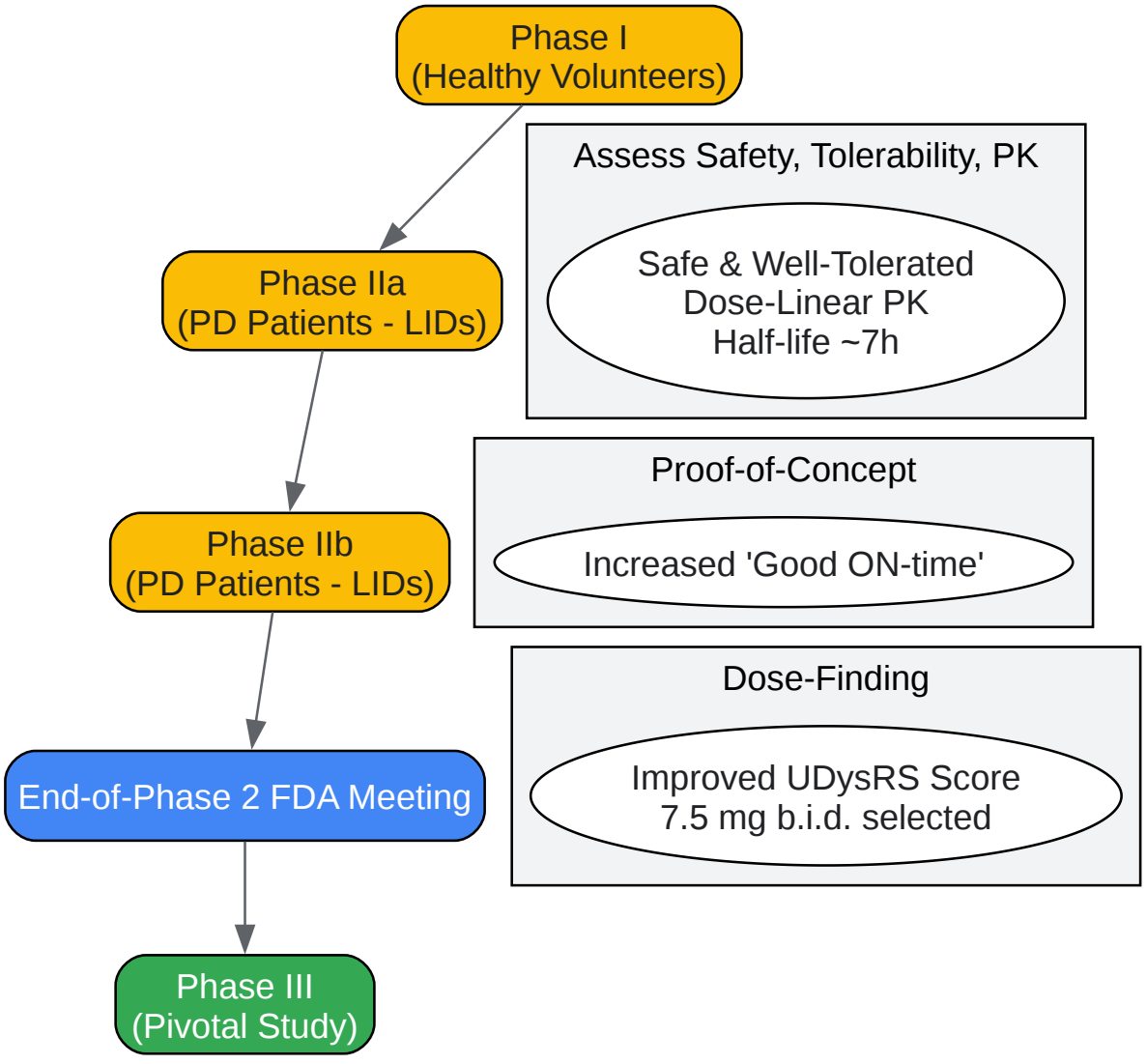
- Objective: To evaluate the safety, tolerability, and pharmacokinetics of single ascending doses (SAD) and multiple ascending doses (MAD) of **mesdopetam**.
- Design:
  - Part 1: SAD: Healthy subjects are randomized into cohorts. Within each cohort, subjects receive a single oral dose of either **mesdopetam** or a placebo. Doses are escalated in subsequent cohorts after a safety review of the previous dose level.
  - Part 2: MAD: Subjects receive multiple doses of **mesdopetam** or placebo over a set period (e.g., twice daily for 7 days) to assess steady-state pharmacokinetics and tolerability upon repeated dosing.
- Assessments:
  - Safety & Tolerability: Monitored through adverse event (AE) reporting, physical examinations, vital signs, ECGs, and clinical laboratory tests.
  - Pharmacokinetics (PK): Serial blood samples are collected at predetermined time points after dosing to measure plasma concentrations of **mesdopetam**. Key PK parameters

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calculated include Cmax (maximum concentration), Tmax (time to Cmax), AUC (area under the curve), and t1/2 (half-life).

- Pharmacodynamics (PD): Biomarkers of target engagement are measured. For a dopamine antagonist, plasma prolactin levels are a useful biomarker, as dopamine tonically inhibits prolactin release. An increase in prolactin indicates D2/D3 receptor blockade in the pituitary.

Visualization: Clinical Trial Logical Flow



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Simplified logical progression of **mesdopetam**'s clinical development.

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Conclusion

Mesdopetam represents a targeted approach to modulating dopamine signaling for the treatment of Parkinson's disease complications. Its selective antagonism of the dopamine D3 receptor provides a mechanism to stabilize dopamine neurotransmission, particularly in the context of aberrant signaling induced by chronic levodopa therapy. Preclinical data robustly supports its antidyskinetic effects, and while clinical trials have yielded mixed results on primary endpoints, they have consistently shown a favorable safety profile and signals of efficacy on key secondary measures of dyskinesia. The data gathered from extensive preclinical and clinical research positions **mesdopetam** as a promising candidate for addressing the significant unmet needs of patients with advanced Parkinson's disease.

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